

Preparing CCF0058981 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: CCF0058981

Cat. No.: B8210231

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Introduction

CCF0058981 is a potent, noncovalent inhibitor of the SARS-CoV-2 3CL protease (3CLpro), also known as the main protease (Mpro).[1][2] This enzyme is critical for the replication of the SARS-CoV-2 virus, making it a key target for antiviral drug development.[3][4] **CCF0058981** has demonstrated significant antiviral efficacy, inhibiting SARS-CoV-2 3CLpro with a half-maximal inhibitory concentration (IC₅₀) of 68 nM and SARS-CoV-1 3CLpro with an IC₅₀ of 19 nM.[1] In cell-based assays, it has shown inhibition of the cytopathic effect (CPE) with a half-maximal effective concentration (EC₅₀) of 497 nM and plaque reduction with an EC₅₀ of 558 nM.[1] Proper preparation of stock solutions is the first and a critical step in ensuring the accuracy and reproducibility of in vitro and in vivo studies involving this compound. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving compounds like **CCF0058981** for research purposes. This document provides a detailed protocol for the preparation, storage, and handling of **CCF0058981** stock solutions using DMSO.

Quantitative Data Summary

For ease of reference, the key quantitative data for **CCF0058981** and its stock solution in DMSO are summarized in the table below.

Parameter	Value	Reference
CCF0058981 Properties		
Molecular Formula	C ₂₄ H ₁₉ ClN ₆ O	[5]
Molecular Weight	442.90 g/mol	[5]
Solubility in DMSO		
Maximum Concentration	25 mg/mL (56.45 mM)	[1]
Stock Solution Storage		
Storage Temperature (Long-term)	-80°C	[1]
Storage Duration (Long-term)	Up to 6 months	[1]
Storage Temperature (Short-term)	-20°C	[1]
Storage Duration (Short-term)	Up to 1 month	[1]

Experimental Protocols

Materials

- **CCF0058981** powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Safety Precautions

DMSO Handling: DMSO is a powerful solvent that can be readily absorbed through the skin.[6] It can carry dissolved substances with it, potentially increasing the risk of exposure to hazardous compounds.[7] Always handle DMSO in a well-ventilated area, preferably a chemical fume hood.[8] Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[8] In case of contact with skin or eyes, flush immediately with copious amounts of water.[6]

CCF0058981 Handling: The toxicological properties of **CCF0058981** have not been fully characterized. It is prudent to handle the compound as a potentially hazardous substance. Avoid inhalation of the powder and direct contact with skin and eyes.

Protocol for Preparing a 25 mg/mL (56.45 mM) Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **CCF0058981** in DMSO.

- Preparation: Before starting, ensure all equipment is clean and sterile. Bring the **CCF0058981** powder and DMSO to room temperature.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **CCF0058981** powder into the tube. For example, to prepare 1 mL of a 25 mg/mL solution, weigh 25 mg of the compound.
- Solvent Addition: Add the appropriate volume of DMSO to the tube containing the **CCF0058981** powder. For a 25 mg/mL solution, add 1 mL of DMSO for every 25 mg of compound.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.

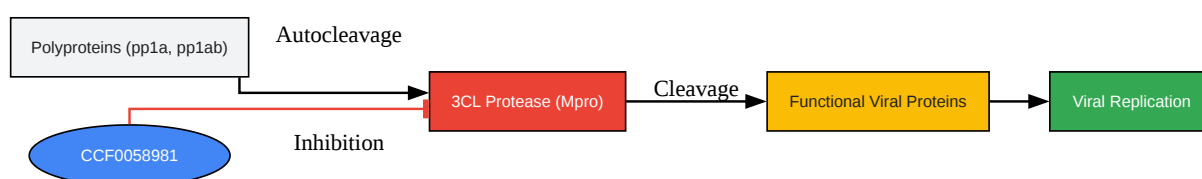
- **Sonication (if necessary):** If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic bath.[1] Sonicate for 5-10 minutes, or until the solution is clear. Gentle heating may also aid dissolution, but care should be taken to avoid degradation of the compound.
- **pH Adjustment (if necessary):** For optimal solubility, the pH of the DMSO stock solution can be adjusted to 2 with HCl.[1] However, this step may not be necessary for all applications and should be considered based on experimental requirements.
- **Aliquoting and Storage:** Once the **CCF0058981** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.[1] Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]

Preparation of Working Solutions

To prepare working solutions for cell-based assays or other experiments, the DMSO stock solution can be further diluted in an appropriate aqueous buffer or cell culture medium. It is crucial to ensure that the final concentration of DMSO in the working solution is low enough to avoid solvent-induced toxicity. Typically, the final DMSO concentration should be kept below 0.5% (v/v).[9]

Visualizations

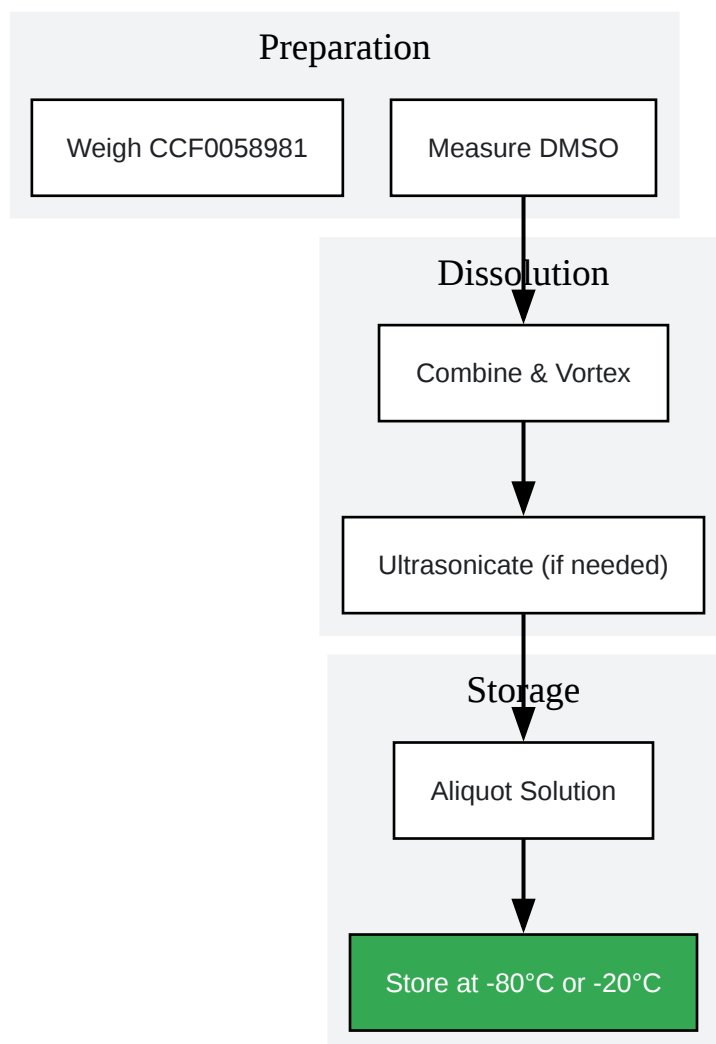
Signaling Pathway of SARS-CoV-2 3CL Protease and Inhibition by CCF0058981



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Caption: Inhibition of SARS-CoV-2 replication by **CCF0058981**.

Experimental Workflow for Preparing CCF0058981 Stock Solution



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CCF981 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 3. The SARS-CoV-2 main protease (Mpro): Structure, function, and emerging therapies for COVID-19 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mechanism of inhibition of SARS-CoV-2 Mpro by N3 peptidyl Michael acceptor explained by QM/MM simulations and design of new derivatives with tunable chemical reactivity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. CCF0058981 - Immunomart [immunomart.org]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. fishersci.com [fishersci.com]
- 8. eviq.org.au [eviq.org.au]
- 9. file.medchemexpress.com [file.medchemexpress.com]
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